

"2-Chloro-4-ethoxyphenol" material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Chloro-4-ethoxyphenol

CAS No.: 344326-18-7

Cat. No.: B1639813

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Technical Monograph: **2-Chloro-4-ethoxyphenol** in Organic Synthesis and Pharmaceutical Development

Executive Summary

2-Chloro-4-ethoxyphenol (CAS: 344326-18-7) is a specialized halogenated phenolic intermediate utilized primarily in the synthesis of bioactive pharmaceutical ingredients.^[1] Structurally characterized by an ethoxy ether group at the para position and a chlorine atom at the ortho position relative to the phenolic hydroxyl, this compound serves as a versatile scaffold for constructing heterocycles and ether-linked pharmacophores.

Its utility is most pronounced in the development of Acetyl-CoA Carboxylase (ACC) inhibitors for metabolic disorders and anti-fibrotic pyridinones. As a research chemical, it demands rigorous handling protocols due to its potential for skin and eye irritation, necessitating a comprehensive understanding of its physicochemical behavior and safety profile.

Chemical Identity & Physicochemical Profile

The physicochemical properties of **2-Chloro-4-ethoxyphenol** are dictated by the interplay between the electron-donating ethoxy group and the electron-withdrawing chlorine atom. This "push-pull" electronic environment influences its reactivity in nucleophilic substitution and metal-catalyzed cross-coupling reactions.

Property	Data / Specification
Chemical Name	2-Chloro-4-ethoxyphenol
CAS Number	344326-18-7
Molecular Formula	C ₈ H ₉ ClO ₂
Molecular Weight	172.61 g/mol
SMILES	CCOc1ccc(O)c(Cl)c1
Physical State	Low-melting solid or viscous oil (Ambient)
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Sparingly soluble in water.
pKa (Predicted)	~8.5 (Acidity enhanced by ortho-Cl relative to 4-ethoxyphenol)

Safety & Toxicology (MSDS Core Analysis)

As a halogenated phenol, **2-Chloro-4-ethoxyphenol** poses specific risks associated with tissue corrosion and respiratory irritation. The following safety data is derived from GHS classifications for structurally analogous chlorinated phenols.

GHS Hazard Classification[1]

- Signal Word:WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation (STOT SE 3).

Precautionary Protocols (P-Codes)

- Prevention (P261, P280): Avoid breathing dust/fume/gas/mist. Wear protective gloves/eye protection/face protection. Rationale: Phenolic compounds can rapidly penetrate the stratum corneum, leading to systemic toxicity or severe local dermatitis.

- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed.

Personal Protective Equipment (PPE) Matrix

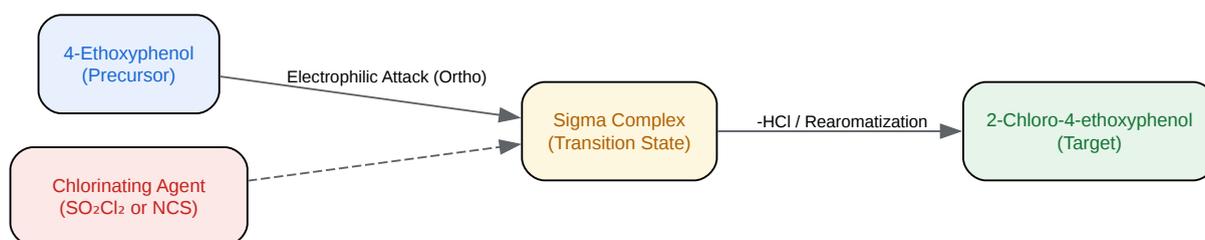
- Respiratory: NIOSH-approved N95 or P100 respirator if dust/aerosol formation is likely.
- Dermal: Nitrile rubber gloves (min. thickness 0.11 mm). Note: Latex is generally insufficient for halogenated aromatics.
- Ocular: Chemical safety goggles. Face shield recommended during synthesis scale-up.

Synthesis & Reactivity

Synthetic Pathway

The most efficient synthesis of **2-Chloro-4-ethoxyphenol** involves the regioselective chlorination of 4-ethoxyphenol. The ethoxy group directs the incoming electrophile (Cl^+) to the ortho position relative to the hydroxyl group due to steric hindrance at the other positions and electronic activation.

Mechanism: Electrophilic Aromatic Substitution (EAS). Reagents: Sulfuryl chloride (SO_2Cl_2) or N-Chlorosuccinimide (NCS).



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Figure 1: Regioselective synthesis pathway via Electrophilic Aromatic Substitution.

Reactivity Profile

- **O-Alkylation/Acylation:** The phenolic hydroxyl group is a competent nucleophile. In the presence of bases (e.g., K_2CO_3 , CS_2CO_3), it reacts with alkyl halides to form ethers. This is critical for linking the phenol to larger drug scaffolds (e.g., quinolines).
- **Cross-Coupling:** The C-Cl bond, while less reactive than C-Br or C-I, can participate in Buchwald-Hartwig or Suzuki-Miyaura couplings using specialized palladium catalysts (e.g., $Pd(OAc)_2/SPhos$), enabling biaryl formation.

Applications in Drug Discovery Metabolic Disease (ACC Inhibitors)

Research indicates **2-Chloro-4-ethoxyphenol** is a key building block for Acetyl-CoA Carboxylase (ACC) inhibitors.

- **Mechanism:** The phenol moiety mimics tyrosine residues or interacts with the carboxyltransferase domain of the enzyme.
- **Synthesis Example:** Reaction with 1-(2-chloroquinolin-6-yl)ethanone yields ether-linked quinoline derivatives, which modulate fatty acid synthesis.

Anti-Fibrotic Agents

In the development of pyridinone-based anti-fibrotics (for pulmonary fibrosis), the 2-chloro-4-ethoxyphenyl group serves as a lipophilic tail that improves membrane permeability and potency. The chlorine atom likely provides metabolic stability by blocking oxidative metabolism at the ortho position.

Experimental Protocols

Protocol A: General Handling & Stability Check

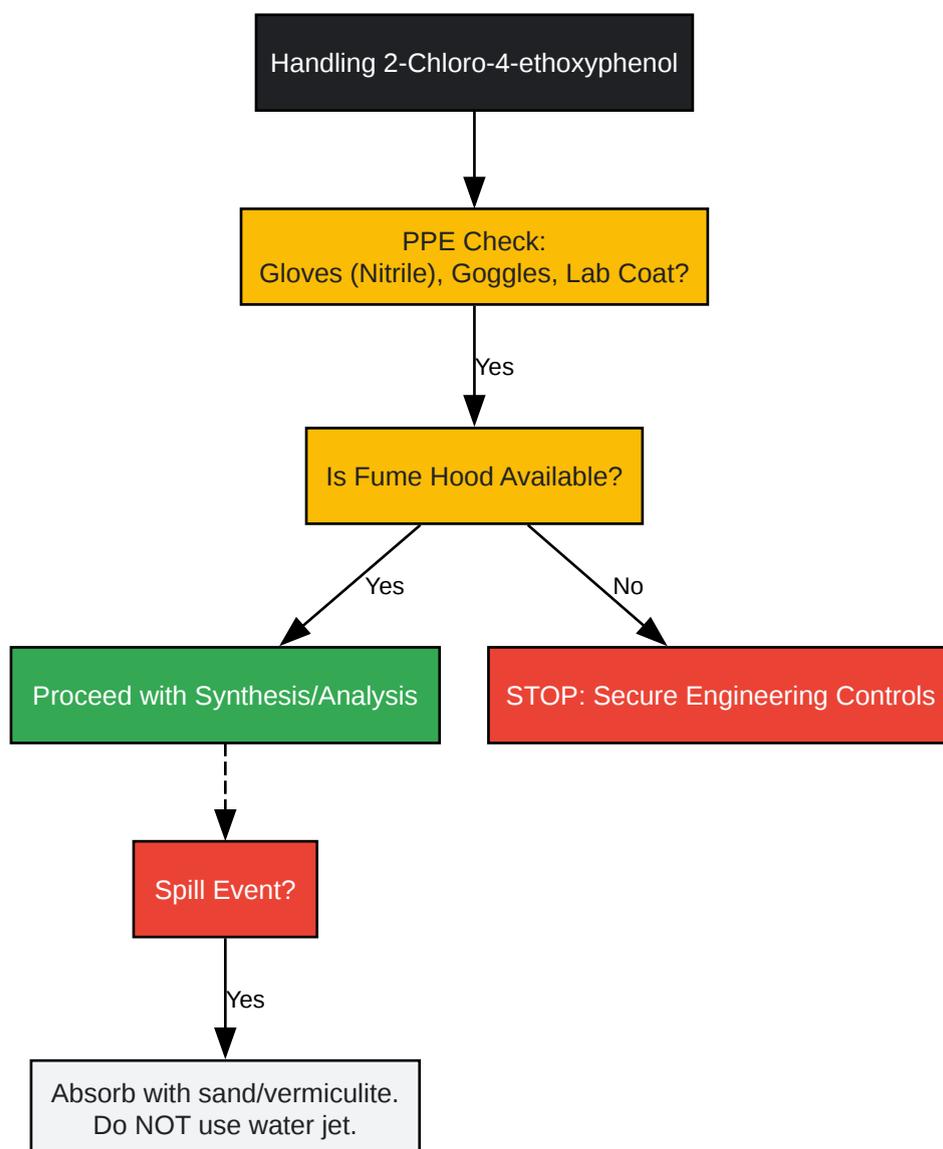
- **Objective:** Verify compound integrity before use.
- **Procedure:**
 - Dissolve 10 mg of **2-Chloro-4-ethoxyphenol** in 0.6 mL of DMSO- d_6 .

- Acquire ^1H NMR.[2] Look for diagnostic doublets/singlets in the aromatic region (6.8–7.2 ppm) and the ethoxy triplet/quartet (1.3 ppm / 4.0 ppm).
- Check for oxidation products (quinones) which appear as dark discoloration.

Protocol B: O-Alkylation (Coupling Reaction)[1]

- Context: Attaching the phenol to a heterocycle (e.g., R-X).
- Steps:
 - Charge: To a flame-dried flask, add **2-Chloro-4-ethoxyphenol** (1.0 equiv), Base (Cs_2CO_3 , 2.0 equiv), and the electrophile (R-X, 1.1 equiv).
 - Solvent: Add anhydrous DMF or Acetonitrile (0.2 M concentration).
 - Reaction: Heat to 60–80°C under N_2 atmosphere for 4–12 hours. Monitor by TLC/LC-MS.
 - Workup: Dilute with EtOAc, wash with water (x3) and brine. Dry over Na_2SO_4 .

Safety Decision Workflow



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Figure 2: Operational safety decision tree for handling halogenated phenols.

References

- PubChem. (n.d.). **2-Chloro-4-ethoxyphenol** Compound Summary. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Google Patents. (2013). WO2013035827A1 - Novel olefin derivative and use thereof.
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Sources

- 1. [85262-50-6|2-\(2-Bromoethoxy\)-1,4-dichlorobenzene|BLD Pharm \[bldpharm.com\]](#)
- 2. [CA2943363A1 - Anti-fibrotic pyridinones - Google Patents \[patents.google.com\]](#)
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